

Safeguarding Your Research: A Comprehensive Guide to Handling tert-Butyl Peroxycrotonate (tBPC)

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Compound of Interest

Compound Name: **tBPC**

Cat. No.: **B155813**

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This document provides essential safety and logistical information for the handling of tert-Butyl peroxycrotonate (**tBPC**), a highly reactive organic peroxide. Adherence to these procedures is critical to ensure laboratory safety and prevent hazardous incidents. This guide will serve as a preferred resource for procedural, step-by-step guidance on the operational and disposal plans for **tBPC**.

Essential Safety Information at a Glance

Proper handling of **tBPC** is paramount due to its potential for rapid, explosive decomposition when subjected to heat, shock, friction, or contamination. The following table summarizes key quantitative safety data for **tBPC** and related organic peroxides. This information should be reviewed and understood before any handling of the material.

Property	Value	Notes
Chemical Name	tert-Butyl peroxycrotonate	Also known as t-Butyl peroxycrotonate.
CAS Number	23474-91-1	
Molecular Formula	C ₈ H ₁₄ O ₃	[1]
Molecular Weight	158.19 g/mol	[1]
Appearance	Colorless to slightly yellow liquid	
Boiling Point	36 °C at 2 Torr	[1]
Density	0.954 g/cm ³ at 20 °C	[1]
Flash Point	Data not available for tBPC. For tert-Butyl peroxyacetate: 43 °C / 109.4 °F. For tert-Butyl peroxybenzoate: 93 °C / 199.4 °F.	[2][3] Given the structural similarity, a low flash point should be assumed, and the material should be treated as flammable.
Self-Accelerating Decomposition Temperature (SADT)	Data not available for tBPC. For tert-Butyl peroxyacetate (50% solution): ~60 °C. For tert-Butyl peroxybenzoate: ~60 °C.	[4][5] The SADT is the lowest temperature at which self-accelerating decomposition may occur. Storage and handling should always be well below this temperature.
Occupational Exposure Limits	Not established.	[6] In the absence of established limits, exposure should be minimized to the lowest possible level.

Personal Protective Equipment (PPE) Protocol

Strict adherence to the following PPE requirements is mandatory when handling tBPC.

1. Eye and Face Protection:

- Safety Goggles: Chemical splash goggles are required at all times.
- Face Shield: A full-face shield must be worn over safety goggles when there is a risk of splashes or explosions.

2. Skin and Body Protection:

- Flame-Resistant Laboratory Coat: A flame-resistant lab coat is essential.
- Chemical-Resistant Gloves: Nitrile or butyl rubber gloves are recommended. Always double-glove.^[7] Check for any signs of degradation before use.
- Chemical-Resistant Apron and Sleeves: For larger quantities or when there is a significant risk of splashing, a chemical-resistant apron and sleeves should be worn over the lab coat.
- Full-Length Pants and Closed-Toe Shoes: Never work with **tBPC** while wearing shorts, skirts, or open-toed shoes.

3. Respiratory Protection:

- Fume Hood: All work with **tBPC** must be conducted in a certified chemical fume hood.^[8]
- Respirator: If there is a potential for inhalation of vapors or aerosols, a NIOSH-approved respirator with organic vapor cartridges is required. A respiratory protection program that includes medical evaluation, training, and fit testing must be in place.

Experimental Protocol: Safe Handling of **tBPC**

This protocol outlines the essential steps for safely handling **tBPC** in a laboratory setting.

1. Preparation and Pre-Handling Checklist:

- Ensure the work area is clean and free of incompatible materials, especially reducing agents, strong acids and bases, and combustible materials.^[8]
- Verify that the chemical fume hood is functioning correctly.
- Locate the nearest safety shower and eyewash station and confirm they are accessible and operational.^[9]
- Have appropriate spill cleanup materials readily available (e.g., vermiculite, sand).

- Review the Safety Data Sheet (SDS) for **tBPC** before beginning work.
- Ensure all necessary PPE is available and in good condition.

2. Handling Procedure:

- Work with the smallest quantity of **tBPC** necessary for the experiment.
- Use non-sparking tools made of materials like plastic or Teflon-coated metal.[\[8\]](#)
- Ground and bond all metal containers and transfer equipment to prevent static discharge.
- Avoid any friction, grinding, or impact on the container or the chemical itself.
- Do not heat **tBPC** unless it is part of a carefully controlled and validated procedure.
- Never return unused **tBPC** to the original container to avoid contamination.[\[7\]](#)

3. Storage:

- Store **tBPC** in its original, tightly sealed, light-resistant container.[\[8\]](#)
- Store in a dedicated, well-ventilated, and temperature-controlled area, away from heat sources and direct sunlight.[\[8\]](#)
- The storage temperature should be kept low to slow down peroxide accumulation.[\[8\]](#)
- Label containers with the date received and the date opened.[\[8\]](#)

Disposal Plan

tBPC and any materials contaminated with it are considered hazardous waste and must be disposed of accordingly.

1. Waste Collection:

- Collect all **tBPC** waste, including empty containers and contaminated materials (e.g., gloves, absorbent pads), in a designated, labeled hazardous waste container.
- Do not mix **tBPC** waste with other chemical waste streams.

2. Spill and Decontamination Procedures:

- In case of a small spill, absorb the material with an inert, non-combustible absorbent like vermiculite or sand.[\[10\]](#)
- Using non-sparking tools, place the absorbed material into a loosely covered plastic container for disposal.[\[10\]](#)
- For larger spills, evacuate the area and contact your institution's environmental health and safety (EHS) department immediately.

- Decontaminate the spill area with a suitable solution, such as a ferrous sulfate solution, as recommended by your EHS department.

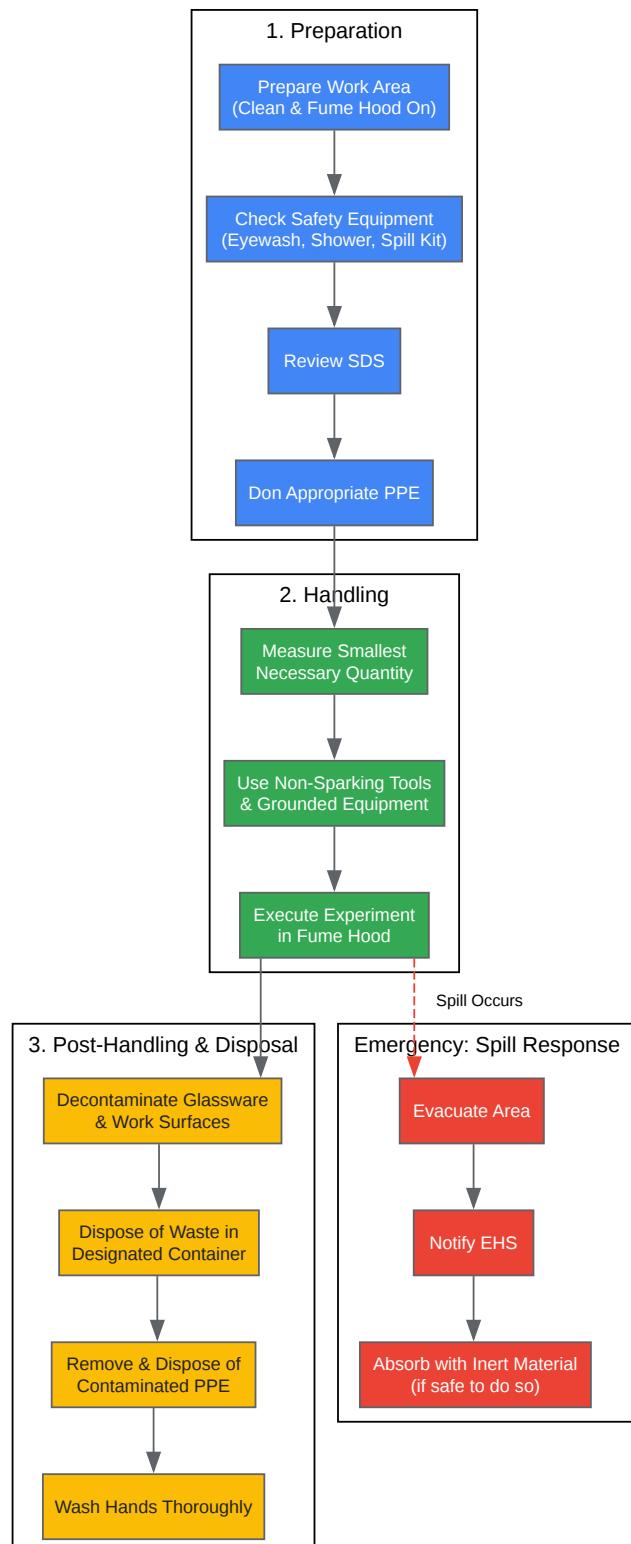
3. Final Disposal:

- Arrange for the pickup and disposal of the hazardous waste through your institution's EHS department.
- Never dispose of **tBPC** down the drain or in the regular trash.[\[8\]](#)

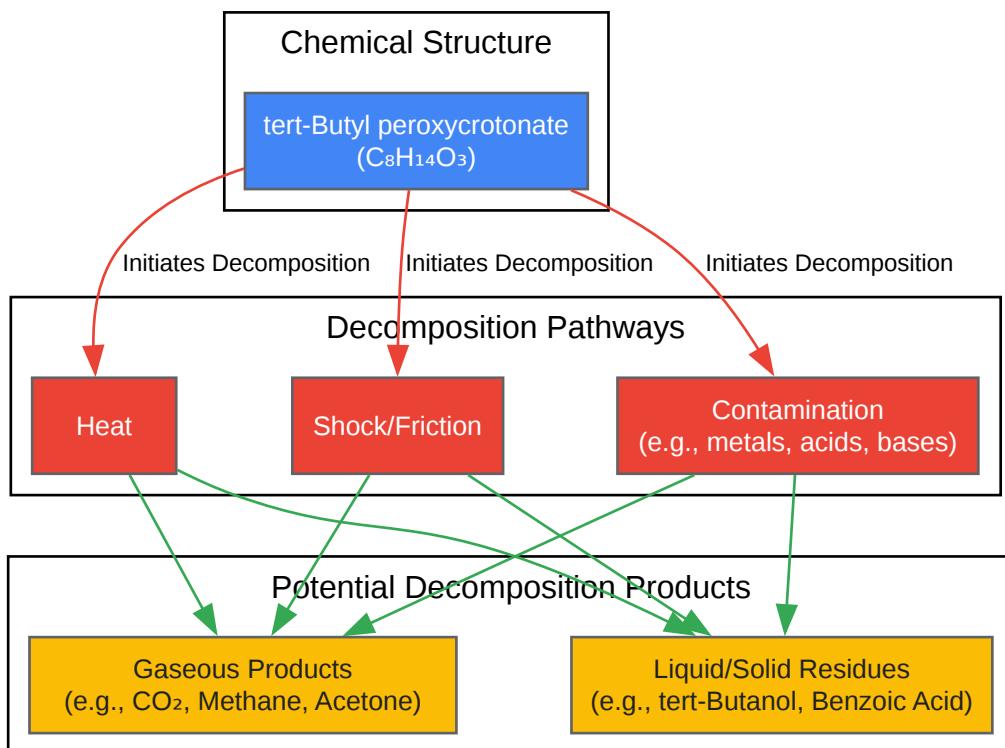
Visual Safety Guides

The following diagrams illustrate the safe handling workflow and the chemical properties of **tBPC**.

Safe Handling Workflow for tBPC



tBPC Structure and Potential Decomposition

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References

- 1. echemi.com [echemi.com]
- 2. fishersci.com [fishersci.com]
- 3. fishersci.com [fishersci.com]
- 4. tert-Butyl peroxybenzoate - Wikipedia [en.wikipedia.org]
- 5. TERT BUTYL PERACETATE 50% - Ataman Kimya [atamanchemicals.com]
- 6. nj.gov [nj.gov]

- 7. saunitedinitiatorsprod.blob.core.windows.net
[saunitedinitiatorsprod.blob.core.windows.net]
- 8. Working Safely with Peroxides and Hydroperoxides in the Laboratory | Lab Manager
[labmanager.com]
- 9. ehs.yale.edu [ehs.yale.edu]
- 10. TERT-BUTYL PEROXYCROTONATE | CAMEO Chemicals | NOAA
[cameochemicals.noaa.gov]
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